A Comprehensive Technical Guide to Ferrocenecarboxaldehyde: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Ferrocene carboxyaldehyde*

Cat. No.: *B13777602*

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Abstract: Ferrocenecarboxaldehyde [$(C_5H_5)Fe(C_5H_4CHO)$], an organoiron compound, stands as a cornerstone in the field of organometallic chemistry. Its unique sandwich structure, coupled with the reactivity of the aldehyde group, renders it a highly versatile precursor for a vast array of ferrocene derivatives.[1][2] This guide provides an in-depth exploration of the fundamental properties, synthetic methodologies, and diverse applications of ferrocenecarboxaldehyde, tailored for researchers, scientists, and professionals in drug development and materials science. We delve into its molar mass, chemical formula, spectroscopic signatures, and established protocols for its synthesis and purification, underpinning its significance in modern chemical research.

Fundamental Physicochemical Properties

Ferrocenecarboxaldehyde is an orange, air-stable crystalline solid that is soluble in many organic solvents.[2][3] Its stability and unique electronic properties, imparted by the ferrocene moiety, make it a subject of significant interest.[4]

Chemical Formula and Molar Mass

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The precise identity of a chemical compound is fundamentally defined by its chemical formula and molar mass. These parameters are crucial for stoichiometric calculations in synthesis, quantitative analysis, and spectroscopic interpretation.

- Chemical Formula: The empirical formula for ferrocenecarboxaldehyde is $C_{11}H_{10}FeO$.[3][5][6] This formula represents a ferrocene molecule where one hydrogen atom on one of the cyclopentadienyl (Cp) rings is substituted with a formyl (-CHO) group.[1][2]

- Molar Mass: The molecular weight of ferrocenecarboxaldehyde is 214.04 g/mol .[3][6] This value is calculated from the atomic weights of its constituent elements: 11 carbon atoms, 10 hydrogen atoms, 1 iron atom, and 1 oxygen atom. The monoisotopic mass is 214.008102 Da.[7]

Key Physicochemical Data

A summary of essential physicochemical properties is presented in the table below for quick reference.

Property	Value	Source(s)
CAS Number	12093-10-6	[3][6]
Appearance	Orange to red-brown crystalline solid	[3][8][9]
Melting Point	118-124 °C	[6][8]
Solubility	Soluble in organic solvents; Insoluble in water	[1][10]
Stability	Air-stable, light-sensitive	[1][9]
EC Number	235-158-1	[6][11]

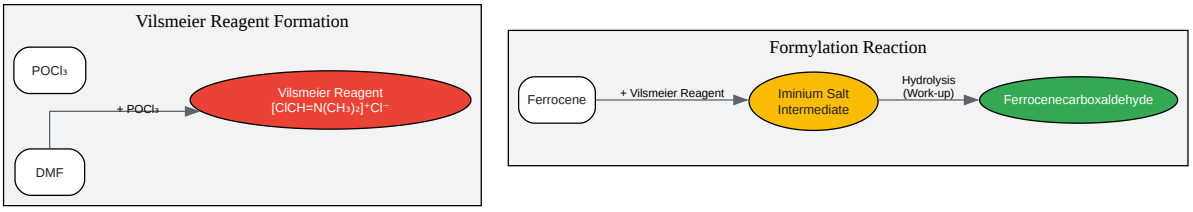
Synthesis and Characterization

The most common and efficient method for preparing ferrocenecarboxaldehyde is the Vilsmeier-Haack reaction, which involves the formylation of the electron-rich ferrocene ring.[1][2][12]

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The Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction utilizes a Vilsmeier reagent, an electrophilic iminium salt, to introduce a formyl group onto an activated aromatic substrate.[13][14] In the case of ferrocene, the reagent is typically generated in situ from N,N-dimethylformamide (DMF) and phosphorus oxychloride ($POCl_3$).[1][12] The reaction proceeds via electrophilic substitution on one of the cyclopentadienyl rings.[14] Diformylation is not readily observed under standard conditions.[1][2]



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Caption: Workflow for the Vilsmeier-Haack formylation of ferrocene.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the Vilsmeier-Haack formylation of electron-rich aromatic compounds.[15][16][17]

Materials:

- Ferrocene
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride ($POCl_3$)
- Dichloromethane (DCM)

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- Sodium hydroxide (NaOH) or Sodium acetate solution
- Crushed ice
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Vilsmeier Reagent Preparation: In a flame-dried, three-necked flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add anhydrous DMF. Cool the flask to 0-5 °C in an ice bath.[16]
- Slowly add $POCl_3$ dropwise to the cooled DMF with vigorous stirring over 30 minutes. The formation of the Vilsmeier reagent is an exothermic reaction.[16][17]
- After the addition is complete, allow the mixture to stir for an additional 30-60 minutes at 0-5 °C.
- Formylation: Dissolve ferrocene in a minimal amount of dichloromethane and add it to the Vilsmeier reagent.
- Allow the reaction to warm to room temperature and then heat to 40-50 °C for 1-2 hours.[17] Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and carefully pour it onto a large volume of crushed ice.[16]
- Neutralize the acidic mixture by slowly adding a cold aqueous solution of NaOH or sodium acetate until the pH is 6-7.[17] This step hydrolyzes the intermediate iminium salt to the aldehyde.
- Extraction and Purification: Extract the product into dichloromethane (3x volumes). Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4.
- Remove the solvent under reduced pressure to yield the crude product.
- The crude ferrocenecarboxaldehyde can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system like heptane/dichloromethane or

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ethanol.[10][18]

Spectroscopic and Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized ferrocenecarboxaldehyde.

- ^{1}H and ^{13}C NMR Spectroscopy: Nuclear Magnetic Resonance (NMR) is a powerful tool for structural elucidation.
  - ^{1}H NMR: The proton NMR spectrum typically shows distinct signals for the aldehyde proton (~10 ppm), the protons on the substituted cyclopentadienyl ring (two multiplets, often around 4.6-5.0 ppm), and a singlet for the five equivalent protons on the unsubstituted ring (~4.2 ppm).[19][20]
  - ^{13}C NMR: The carbon NMR spectrum will show a characteristic signal for the carbonyl carbon of the aldehyde group (around 190-200 ppm), along with signals for the carbons of the two different cyclopentadienyl rings.[21][22]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups. Ferrocenecarboxaldehyde exhibits a strong characteristic absorption band for the aldehyde carbonyl (C=O) stretching vibration. This band typically appears at a lower frequency (around 1670-1698 cm^{-1}) compared to benzaldehyde (~1704 cm^{-1}), which is indicative of electron donation from the ferrocenyl group to the aldehyde.[1][2][17] The spectrum also shows characteristic peaks for the C-H bonds of the ferrocene ring.[23]
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. The molecular ion peak (M^{+}) corresponding to the calculated molecular weight of 214.04 g/mol will be observed.[21]

Applications in Research and Drug Development

The unique structure and reactivity of ferrocenecarboxaldehyde make it a valuable building block in various scientific fields.[1][4]

Synthetic Intermediate

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Owing to the versatility of the formyl group, ferrocenecarboxaldehyde is a key precursor to a wide range of ferrocene-containing compounds.[1][2] It undergoes typical aldehyde reactions such as:

- Condensation reactions with primary amines to form Schiff bases (imines).[1][24]
- Wittig reactions to produce vinylferrocene and its derivatives.[1]
- Reduction with hydride agents to form hydroxymethylferrocene.[1][2]
- Oxidation to yield ferrocenecarboxylic acid.

These derivatives are instrumental in the development of new materials and catalysts.[4]

Medicinal Chemistry and Drug Development

Ferrocene and its derivatives have garnered significant attention in medicinal chemistry due to their unique properties, including stability, low toxicity, and redox activity.[25][26]

- Anticancer Agents: Ferrocene-containing compounds have shown promise as anticancer agents. Their mechanism of action is often linked to the generation of cytotoxic reactive oxygen species via the ferrocene/ferrocenium redox couple.[25]
- Antimicrobial and Antimalarial Drugs: Derivatives synthesized from ferrocenecarboxaldehyde have been investigated for their efficacy against various pathogens, including bacteria, fungi, and the malaria parasite.[25]
- Biosensors: The electroactive nature of the ferrocene moiety makes it an excellent redox label for biosensors, such as those used for detecting DNA or glucose.[26]

Materials Science and Catalysis

The incorporation of the ferrocene unit into larger molecular architectures leads to materials with interesting electronic and physical properties.

- Redox-Active Polymers: Ferrocenecarboxaldehyde can be used to synthesize polymers containing the ferrocene unit, which are being explored for applications in batteries, sensors, and electrochromic devices.[27]

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- Catalysis: Chiral ligands derived from ferrocenecarboxaldehyde are used in asymmetric catalysis, facilitating the synthesis of enantiomerically pure compounds, which is critical in the pharmaceutical industry.[28]

Safety and Handling

Ferrocenecarboxaldehyde is considered hazardous and requires careful handling in a laboratory setting.

- Hazards: It is classified as toxic if swallowed.[29] It may cause skin and eye irritation.[30]
- Precautions: Always handle ferrocenecarboxaldehyde in a well-ventilated area or a fume hood.[8][30] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8][29] Avoid breathing dust and prevent contact with skin and eyes.[30]
- Storage: Store in a cool, dry, dark place in a tightly sealed container.[9][10] It is noted to be light-sensitive.[9]

Conclusion

Ferrocenecarboxaldehyde is a fundamentally important organometallic compound with a rich chemistry and a broad spectrum of applications. Its well-defined molar mass and formula provide the basis for its use in precise chemical synthesis. The reliable Vilsmeier-Haack synthesis makes it readily accessible for research and development. From serving as a versatile synthetic intermediate to forming the core of novel therapeutic agents and advanced materials, ferrocenecarboxaldehyde continues to be a molecule of significant interest to the scientific community, promising further innovations in medicine, catalysis, and materials science.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Ferrocenecarboxaldehyde: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13777602/docs#a-comprehensive-technical-guide-to-ferrocenecarboxaldehyde-properties-synthesis-and-applications]

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